

In-Depth Technical Guide: BWX 46 (CAS Number 172997-92-1)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BWX 46, with the CAS number 172997-92-1, is a potent and highly selective synthetic peptide agonist for the Neuropeptide Y (NPY) Y5 receptor subtype.[1][2][3] As a selective agonist, **BWX 46** serves as a critical tool for investigating the physiological and pathological roles of the NPY Y5 receptor, particularly in the regulation of food intake and energy homeostasis. This document provides a comprehensive technical overview of **BWX 46**, including its biochemical properties, mechanism of action, and detailed experimental protocols for its characterization.

Physicochemical and Biochemical Properties

BWX 46 is a dimeric peptide with the alternative chemical name Bis(31/31') {Cys31,Nva34]NPY(27-36)-NH2}.[1][3] Its structure is derived from the C-terminal fragment of Neuropeptide Y.



Property	Value	Reference
CAS Number	172997-92-1	[1][2][3]
Molecular Weight	2597.09 g/mol	[3]
Molecular Formula	C116H186N36O28S2	[3]
Sequence	YINLCTRXRY YINLCTRXRY* (Modifications: X = Nva, Tyr-10 = C-terminal amide, X* = Nva, Tyr-10* = C-terminal amide, Disulfide bridge between 5 - 5*)	[3]
Solubility	Soluble to 10 mg/ml in water	[3]
Storage	Desiccate at -20°C	[3]

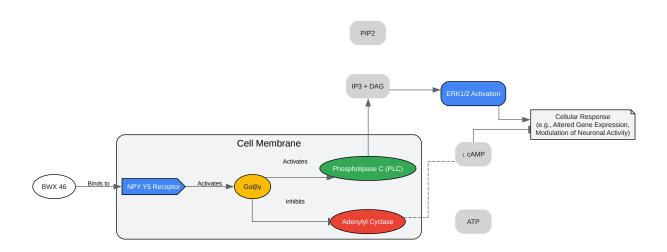
Mechanism of Action and Signaling Pathway

BWX 46 exerts its biological effects through the selective activation of the NPY Y5 receptor, a G-protein coupled receptor (GPCR). The Y5 receptor is primarily coupled to the inhibitory G-protein, Gαi. Upon agonist binding, the Gαi subunit dissociates and inhibits the activity of adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.[1] This inhibition of the cAMP signaling cascade is a key mechanism underlying the effects of Y5 receptor activation.

Furthermore, NPY receptors, including the Y5 subtype, have been shown to activate other signaling pathways, such as the phospholipase C (PLC) pathway, which leads to the generation of inositol trisphosphate (IP3) and diacylglycerol (DAG), and subsequent mobilization of intracellular calcium and activation of protein kinase C (PKC). Activation of the mitogen-activated protein kinase (MAPK) cascade, specifically the extracellular signal-regulated kinase (ERK1/2) pathway, has also been reported downstream of NPY receptor activation.

Below is a diagram illustrating the primary signaling pathway of the NPY Y5 receptor activated by **BWX 46**.





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NPY Y5 Receptor Signaling Pathway

Quantitative Biological Data

BWX 46 exhibits high affinity and selectivity for the NPY Y5 receptor over other NPY receptor subtypes.

Table 1: Receptor Binding Affinity of BWX 46



Receptor Subtype	Ki (nM)		
Y5	0.85		
Y1	42		
Y2	3015		
Y4	245		
Data from Tocris Bioscience.[2]			

Table 2: Functional Activity of BWX 46

Assay	Parameter	Value (nM)
Y5 Receptor Activation	IC50	0.85
Data from		
MedchemExpress.com.[1]		

Experimental Protocols

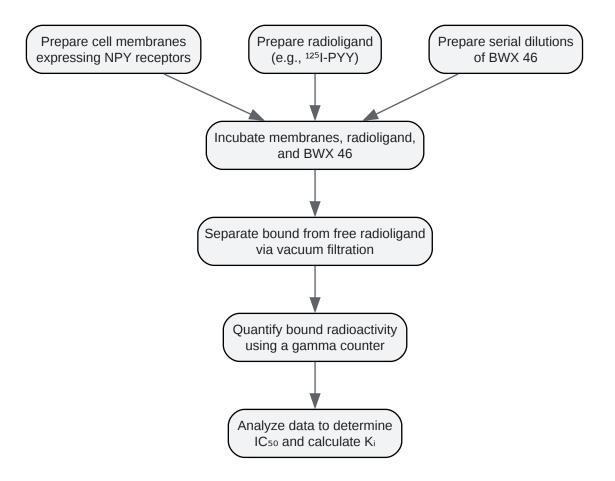
The following are detailed methodologies for key experiments used to characterize the activity of **BWX 46**.

5.1. Radioligand Receptor Binding Assay

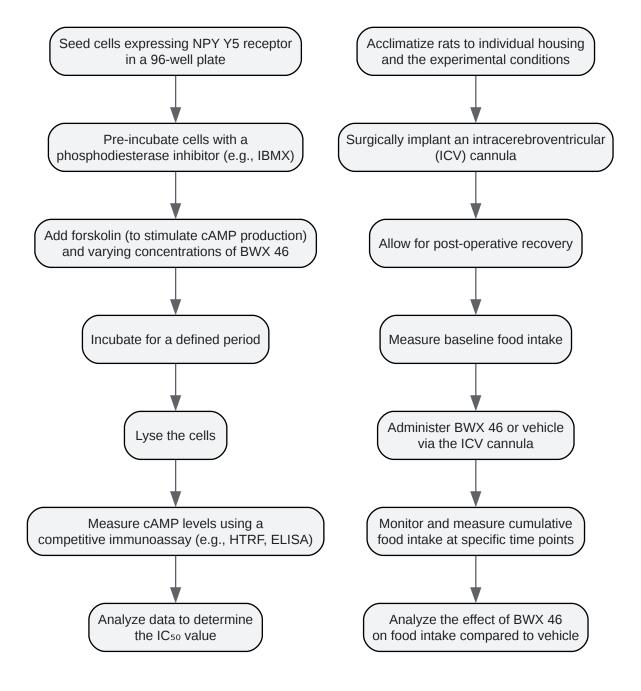
This protocol describes a competitive binding assay to determine the affinity (Ki) of **BWX 46** for NPY receptors.

Experimental Workflow:









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References



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- 3. Bis(31/31') ([CYS(31), Trp(32), Nva(34)] NPY-(31-36)): a specific NPY Y-1 receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
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